

# Diisopropyl Bicarbamate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Diisopropyl bicarbamate*

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## Abstract

**Diisopropyl bicarbamate**, also known as diisopropyl hydrazodicarboxylate, is a chemical reagent with significant applications in synthetic organic chemistry. While not as commonly utilized as some of its derivatives, its role as a precursor, particularly in the synthesis of diisopropyl azodicarboxylate (DIAD), and its potential as a protecting group for amines, underscore its importance in the development of complex molecules, including pharmaceuticals. This guide provides an in-depth overview of the discovery, history, synthesis, and physicochemical properties of **diisopropyl bicarbamate**. Detailed experimental protocols for its synthesis are presented, along with a summary of its applications.

## Introduction and Historical Context

The history of **diisopropyl bicarbamate** is intrinsically linked to the development of hydrazodicarboxylates and their oxidized counterparts, the azodicarboxylates. While a definitive singular "discovery" of **diisopropyl bicarbamate** is not prominently documented in early chemical literature, its synthesis is a logical extension of the broader exploration of carbamate chemistry. The primary impetus for its study appears to be its role as a stable intermediate in the synthesis of diisopropyl azodicarboxylate (DIAD), a widely used reagent in the Mitsunobu reaction. The development of DIAD as a safer alternative to the more shock-sensitive diethyl azodicarboxylate (DEAD) likely spurred further investigation into its synthesis and, consequently, the properties of its precursor, **diisopropyl bicarbamate**. Its identification

as a related compound in the synthesis of the pharmaceutical agent Orlistat also highlights its relevance in drug development processes, potentially as an intermediate or byproduct.[1]

## Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **diisopropyl bicarbamate** is provided in Table 1. This data is essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Reference(s)
IUPAC Name	propan-2-yl N-(propan-2-ylloxycarbonylamino)carbamate	[2]
Synonyms	Diisopropyl hydrazodicarboxylate, 1,2-Hydrazinedicarboxylic acid, 1,2-bis(1-methylethyl) ester	[2]
CAS Number	19740-72-8	[2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub>	[2]
Molecular Weight	204.22 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	270 °C	[3]
Boiling Point	271.5 °C at 760 mmHg	[3]
Density	1.098 g/cm <sup>3</sup>	[3]
Solubility	Insoluble in water	[4]
InChIKey	FBZULTVJWVCJQV-UHFFFAOYSA-N	[2]
SMILES	<chem>CC(C)OC(=O)NNC(=O)OC(C)C</chem>	[2]

## Synthesis of Diisopropyl Bicarbamate

The most common and established method for the synthesis of **diisopropyl bicarbamate** is the condensation reaction between hydrazine and isopropyl chloroformate.<sup>[5]</sup> This reaction is typically carried out at low temperatures to control its exothermicity and minimize the formation of byproducts.

## Experimental Protocol: Synthesis from Hydrazine and Isopropyl Chloroformate

This protocol is based on established laboratory procedures for the synthesis of hydrazodicarboxylates.

### Materials:

- Hydrazine hydrate
- Isopropyl chloroformate
- Diethyl ether (anhydrous)
- Sodium bicarbonate (saturated aqueous solution)
- Anhydrous sodium sulfate
- Ice bath
- Round-bottom flask
- Addition funnel
- Magnetic stirrer

### Procedure:

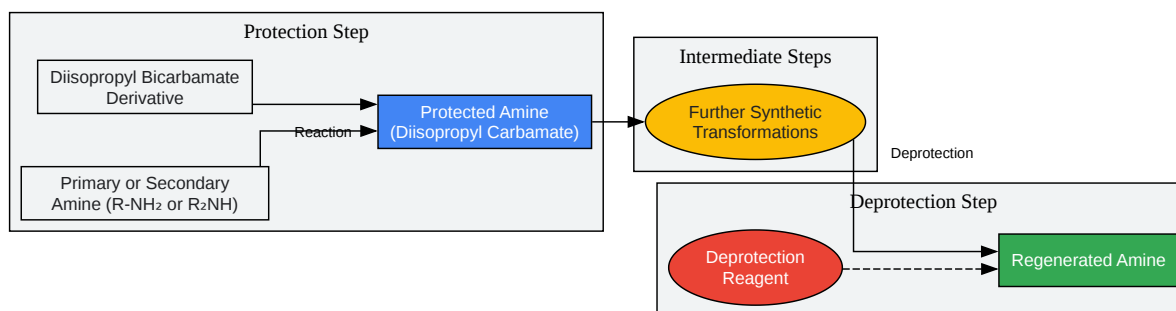
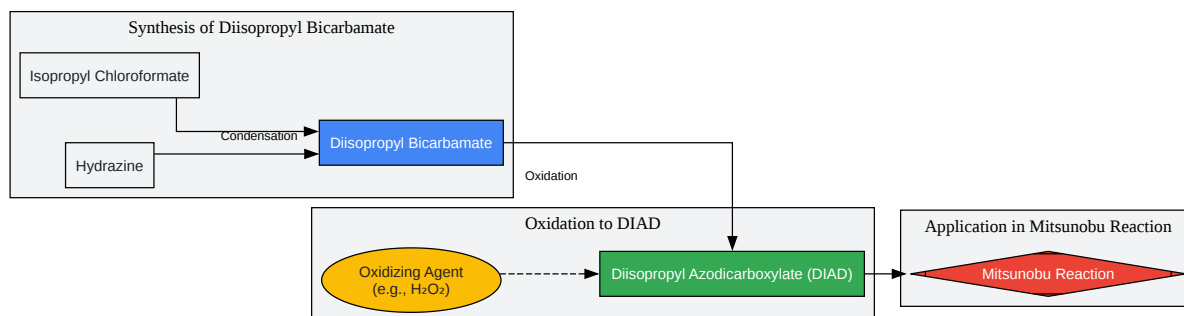
- In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, a solution of hydrazine hydrate (1.0 eq) in diethyl ether is prepared.
- The flask is cooled to below 0 °C using an ice-salt bath.

- Isopropyl chloroformate (2.2 eq), dissolved in diethyl ether, is added dropwise from the addition funnel to the cooled hydrazine solution over a period of 1-2 hours, ensuring the temperature is maintained below 0 °C.
- After the addition is complete, the reaction mixture is stirred for an additional 2 hours at 0 °C.  
[5]
- The reaction mixture is then allowed to warm to room temperature and washed sequentially with water and a saturated aqueous solution of sodium bicarbonate to neutralize any hydrochloric acid formed during the reaction.
- The organic layer is separated, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield crude **diisopropyl bicarbamate**.
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol-water, to afford the pure product as a white solid.

## Applications in Organic Synthesis

### Precursor to Diisopropyl Azodicarboxylate (DIAD)

The primary application of **diisopropyl bicarbamate** is as a direct precursor to diisopropyl azodicarboxylate (DIAD), a key reagent in the Mitsunobu reaction.[4] The synthesis involves the oxidation of the N-N single bond in **diisopropyl bicarbamate** to a double bond.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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